

A-485 solubility DMSO ethanol stock solution

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Compound Focus: A-485

Cat. No.: S516546

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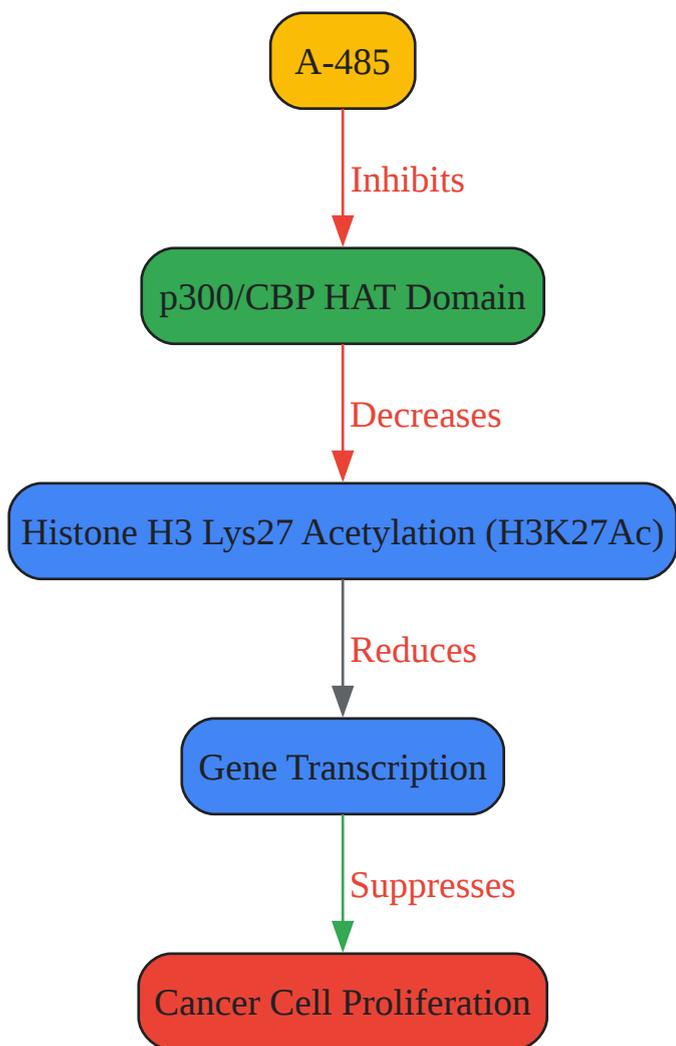
A-485 Properties and Solubility Data

The table below summarizes the essential information for handling **A-485** and preparing stock solutions.

Property	Specification / Value
Molecular Weight	536.5 Da [1]
Purity	>98% [1]
CAS Number	1889279-16-6 [1]
Solubility in DMSO	>40 mg/mL [1]
Solubility in Ethanol	>40 mg/mL [1]
Form	Solid [1]
Recommended Short-Term Storage	-20°C [1]
Light Sensitivity	Reported to be light sensitive; store in the dark [1]

A-485 Mechanism of Action

A-485 functions as a potent, selective inhibitor of the p300 and CREB-binding protein (CBP). These proteins are crucial transcriptional coactivators that function, in part, by acetylating histones to relax chromatin structure and activate gene transcription [1]. The following diagram illustrates its mechanism and downstream effects.



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A-485 inhibits the p300/CBP HAT domain, reducing histone acetylation and suppressing gene transcription and cancer cell proliferation.

Experimental Considerations

- **Stock Solution Calculation:** The provided solubility (>40 mg/mL) is well above concentrations typically used for *in vitro* assays. A common stock concentration might be 10-20 mM. For example, to make a **10 mM stock solution** in DMSO, dissolve **5.36 mg** of **A-485** in **1 mL** of DMSO.
- **Solvent Use in Cell Culture:** When adding stock solutions to cell cultures, the final solvent concentration should be kept low to avoid cytotoxicity. Note that even low concentrations of DMSO (e.g., 0.25-0.5%) can modulate cellular responses in some cell types [2]. Always include solvent controls in your experimental design.
- **Biological Activity Verification:** To confirm the biological activity of your prepared stock solution, you can monitor the reduction of acetylated histone H3 lysine 27 (H3K27Ac) levels in treated cells (e.g., PC3 cells) in a concentration-dependent manner, as this is a key reported effect of **A-485** [1].

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References

1. A-485 (CAS 1889279-16-6) [abcam.com]
2. Considerations regarding use of solvents in in vitro cell ... [pmc.ncbi.nlm.nih.gov]

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